

# A Technical Guide to the Physical Properties of 4-tert-butylOctane

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## Compound of Interest

Compound Name: 4-Tert-butylOctane

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This technical guide provides an in-depth overview of the key physical properties of **4-tert-butylOctane**, a branched alkane of interest in various chemical research and development applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **4-tert-butylOctane** are essential for its handling, application, and process design in a laboratory or industrial setting. The primary physical constants are summarized below.

Physical Property	Value
Boiling Point	191°C [1][2]
Density	0.7602 g/cm³ [1][2]

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of **4-tert-butylOctane**.

## Boiling Point Determination: Thiele Tube Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3][4] The Thiele tube method is a convenient and widely used technique for determining the boiling point of small quantities of a liquid.[1][5]

### Materials:

- **4-tert-butylcyclohexane** sample
- Thiele tube filled with mineral oil
- Thermometer (0-200°C range)
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or thread
- Bunsen burner or other heat source
- Clamp and stand

### Procedure:

- A small amount (approximately 0.5 mL) of **4-tert-butylcyclohexane** is placed into the small test tube.[1]
- The capillary tube, with its open end downwards, is placed inside the test tube containing the sample.[6]
- The test tube is securely attached to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[7]
- The entire assembly is then immersed in the mineral oil within the Thiele tube.[6] The oil level should be high enough to cover the sample but not so high as to enter the test tube.

- The side arm of the Thiele tube is gently heated, which induces convection currents in the oil, ensuring uniform temperature distribution.[1][7]
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point of **4-tert-butylcyclohexane**.[1][7]

## Density Determination: Pycnometer Method

Density is a fundamental physical property defined as the mass of a substance per unit volume.[8] The pycnometer method is a highly precise technique for determining the density of liquids.[2][9]

Materials:

- **4-tert-butylcyclohexane** sample
- Pycnometer (specific gravity bottle) with a stopper containing a capillary tube[10]
- Analytical balance
- Distilled water (for calibration)
- Thermometer
- Drying agent (e.g., acetone)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass ( $m_0$ ) is accurately weighed and recorded.[11]
- The pycnometer is then filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water that emerges through the capillary is carefully

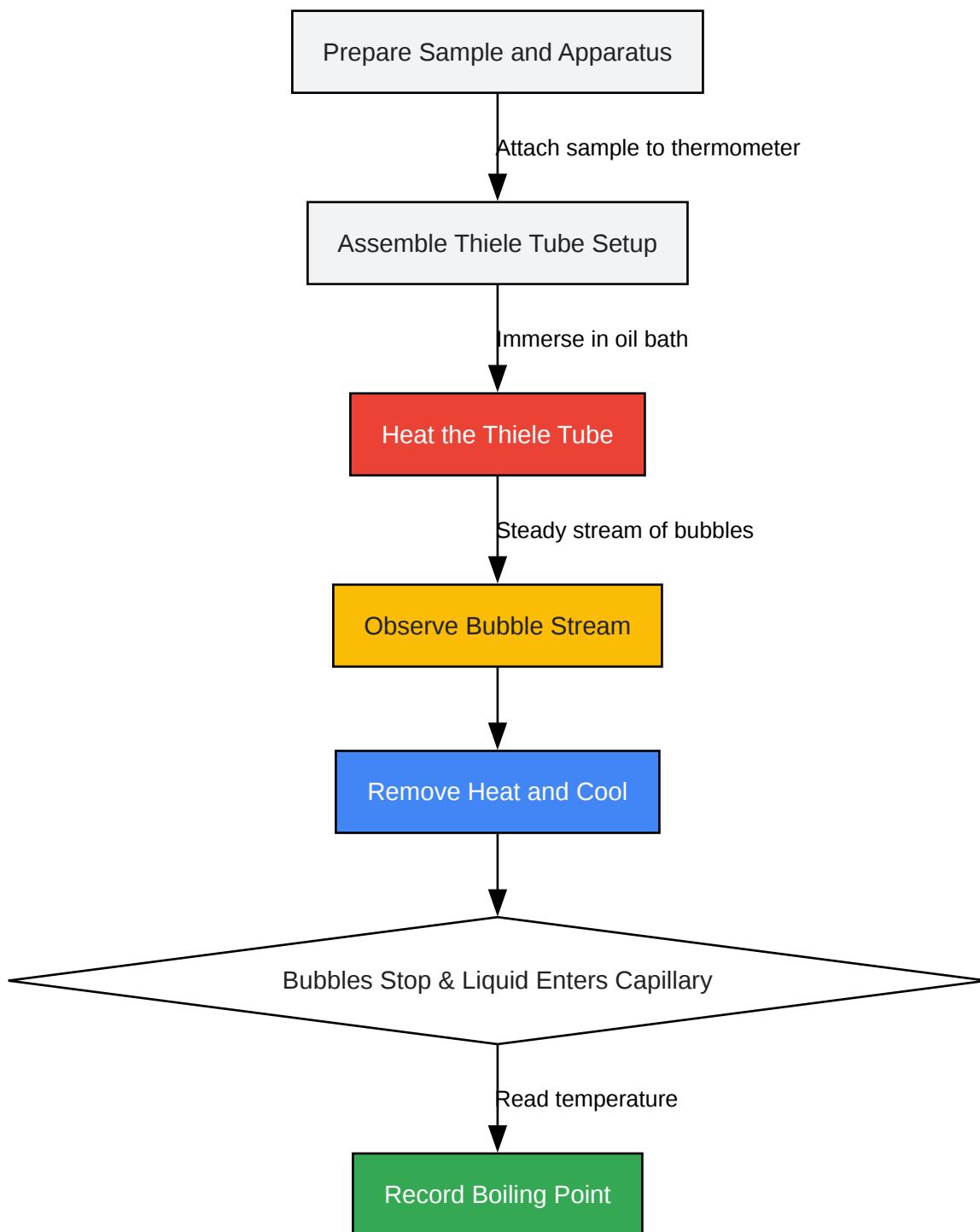
wiped away. The mass of the pycnometer filled with water ( $m_1$ ) is then measured.

- The pycnometer is emptied, thoroughly dried, and then filled with the **4-tert-butylcetane** sample.
- The stopper is reinserted, and any excess sample is carefully removed from the exterior of the pycnometer.
- The mass of the pycnometer filled with **4-tert-butylcetane** ( $m_2$ ) is accurately weighed and recorded.
- The density of **4-tert-butylcetane** is calculated using the following formula:

$$\text{Density of sample} = [(m_2 - m_0) / (m_1 - m_0)] * \text{Density of water}$$

## Visualized Experimental Workflow

The following diagram illustrates the logical steps involved in the determination of the boiling point of **4-tert-butylcetane** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination.

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